

Unraveling Tubulin Inhibitor 40: A Review of a Putative Anticancer Agent

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Compound of Interest

Compound Name: *Tubulin inhibitor 40*

Cat. No.: *B15609016*

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This technical guide provides a comprehensive overview of the currently available information regarding "**Tubulin inhibitor 40**," a compound identified as a potential novel anticancer agent. This document is intended for researchers, scientists, and drug development professionals interested in the landscape of microtubule-targeting cancer therapies.

Executive Summary

Tubulin inhibitor 40, also referenced in chemical supplier databases as compound 45, has been identified as an inhibitor of tubulin polymerization with potential applications in oncology. Publicly available data from commercial vendors indicate its inhibitory activity at a micromolar concentration. However, a thorough review of the scientific literature reveals that the designation "compound 45" has been assigned to several distinct chemical entities with tubulin-inhibiting properties. This ambiguity presents a challenge in definitively assigning a specific chemical structure and a comprehensive biological activity profile to the commercially available "**Tubulin inhibitor 40**." This guide will synthesize the available data, highlight the distinct "compound 45" molecules, and present a generalized framework for the mechanism of action of tubulin inhibitors.

Available Data for Tubulin Inhibitor 40

Information primarily sourced from chemical vendor catalogs provides the following top-level data for a compound designated as "**Tubulin inhibitor 40**" or "compound 45".

Table 1: General Properties of Commercially Listed **Tubulin Inhibitor 40**

Parameter	Value	Source
Product Identifier	Tubulin inhibitor 40; compound 45	MedChemExpress, TargetMol, etc.
Reported IC50	1.2 μ M (for tubulin inhibition)	[1][2]
Molecular Formula	C19H20N2O5	[2]
Molecular Weight	356.37	[2]
Reported Activity	Selective cytotoxicity towards cancer cells; antitumor activity.	[1]

It is critical to note that a primary, peer-reviewed research publication definitively linking this specific set of properties to a single, characterized molecule could not be identified during the literature review.

The "Compound 45" Ambiguity in Scientific Literature

The designation "compound 45" has appeared in multiple independent research publications, each describing a different molecule with anticancer and tubulin-targeting activities. This complicates the creation of a singular, in-depth profile. Below is a summary of distinct molecules referred to as "compound 45" in various studies.

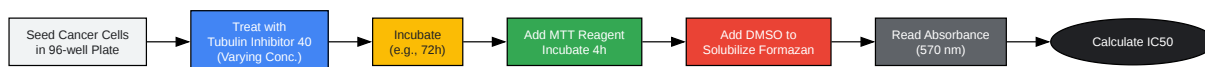
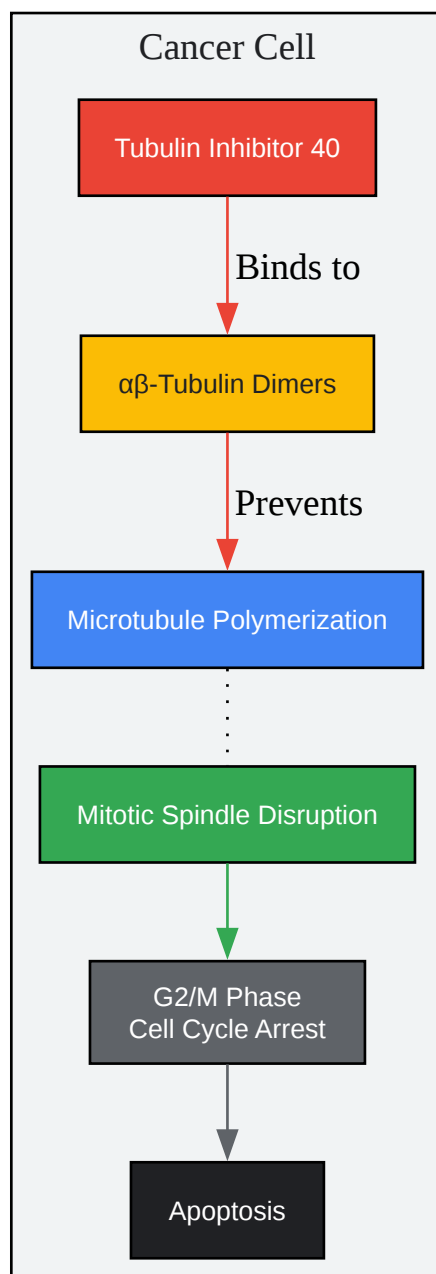
Table 2: Summary of Different "Compound 45" Molecules with Tubulin Inhibitor Activity

Class of Compound	Reported Biological Activity	Reference
Quinazoline Derivative	Active against HepG-2 (IC ₅₀ = 4.36 μ M) and HCT116 (IC ₅₀ = 7.34 μ M) cancer cell lines.	Review citing other work
Benzosuberene Congener (KGP156)	Strong inhibitor of tubulin assembly (low micromolar range) with potent cytotoxicity (nanomolar range).	
N-benzyl Sulfonamide Derivative	Inhibits tubulin polymerization (IC ₅₀ = 3.7 μ M); exhibits nanomolar antiproliferative activity against ovarian, breast, and cervix carcinoma cells.	
Phenyl 4-(2-oxoimidazolidin-1-yl)benzenesulfonate	Investigated as a tubulin inhibitor that mimics Combretastatin A-4.	

Due to this lack of a singular, verifiable source, providing detailed, specific experimental protocols and comprehensive quantitative data for "**Tubulin inhibitor 40**" would be speculative.

Generalized Mechanism of Action: Tubulin Inhibition

Tubulin inhibitors as a class of anticancer agents interfere with the dynamics of microtubules, which are essential components of the cytoskeleton and the mitotic spindle. By disrupting microtubule function, these agents can induce cell cycle arrest, typically in the G2/M phase, and subsequently trigger apoptosis (programmed cell death).



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.cn [medchemexpress.cn]
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